Application Note: High-Purity Synthesis of 2-Hydrazinyl-5-methyl-3-nitropyridine

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Compound of Interest

Compound Name:	*2-Hydrazinyl-5-methyl-3-nitropyridine*
CAS No.:	*21901-25-7*
Cat. No.:	*B1593411*

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Abstract & Scientific Rationale

This protocol details the synthesis of **2-Hydrazinyl-5-methyl-3-nitropyridine**, a critical intermediate for the development of fused heterocyclic systems (e.g., triazolopyridines) and bioactive hydrazones.

The synthesis relies on a Nucleophilic Aromatic Substitution (

) mechanism.[1][2] The presence of the nitro group at the 3-position is mechanistically vital; it activates the 2-position via inductive ($ -I

-M $) electron withdrawal, facilitating the displacement of the chloride leaving group by the hydrazine nucleophile. The 5-methyl group, while slightly electron-donating, does not sufficiently deactivate the ring to hinder the reaction, ensuring high yields under mild reflux conditions.

Safety & Handling (Critical)

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Warning: This protocol involves hazardous reagents. All operations must be performed in a functioning fume hood.

Reagent	Hazard Class	Safety Precaution
Hydrazine Hydrate	Carcinogen, Corrosive, Toxic	Use double nitrile gloves. Neutralize spills immediately with dilute hypochlorite.
2-Chloro-5-methyl-3-nitropyridine	Irritant, Harmful	Avoid dust inhalation. Wear a P100 respirator if handling powder outside a hood.
Ethanol	Flammable	Keep away from open flames/sparks.
Nitro Compounds	Potentially Energetic	Do not heat to dryness. Monitor reaction temperature strictly.

Materials & Equipment

Reagents

- Starting Material: 2-Chloro-5-methyl-3-nitropyridine (CAS: 4548-45-2) - Purity >98%
- Nucleophile: Hydrazine hydrate (CAS: 7803-57-8) - 80% aqueous solution or 64% hydrazine grade
- Solvent: Ethanol (Absolute or 95%) or Isopropanol (IPA)
- Wash Solvent: Cold Ethanol and Deionized Water

Equipment

- Round-bottom flask (100 mL or 250 mL)
- Reflux condenser with nitrogen inlet
- Magnetic stirrer and oil bath

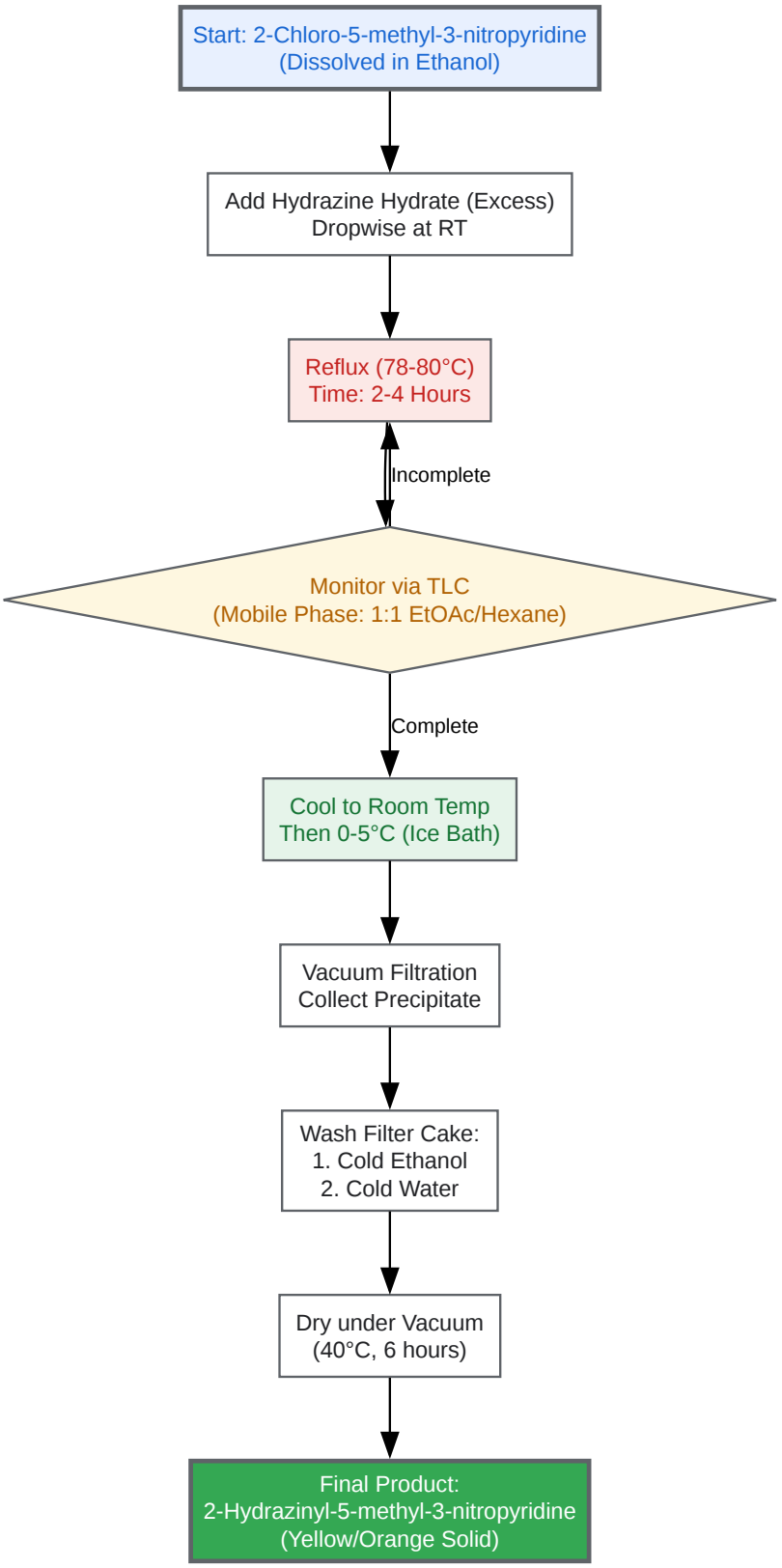
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- Vacuum filtration setup (Buchner funnel)
- TLC plates (Silica gel 60 F254)

Experimental Workflow

The following diagram illustrates the logical flow of the synthesis and purification process.

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Figure 1: Step-by-step workflow for the

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hydrazinolysis of 2-chloro-5-methyl-3-nitropyridine.

Detailed Synthesis Protocol

Step 1: Reaction Setup

- Dissolution: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 mmol (1.72 g) of 2-Chloro-5-methyl-3-nitropyridine in 20 mL of Ethanol.
    - Note: If the starting material does not dissolve completely at room temperature, gentle warming is acceptable.
- Addition: While stirring at room temperature, add 30.0 mmol (1.5 mL, ~3 equiv) of Hydrazine Hydrate (80%) dropwise over 5 minutes.
    - Observation: A color change (often darkening to deep orange/red) indicates the formation of the intermediate complex. Exotherm is mild but noticeable.

Step 2: Reaction & Monitoring

- Reflux: Attach a reflux condenser and heat the mixture to reflux (~80°C) using an oil bath.
- Duration: Maintain reflux for 2 to 4 hours.
- TLC Monitoring: Check reaction progress using TLC (Silica gel).
    - Mobile Phase: Ethyl Acetate : Hexane (1:1).
    - Visualization: UV light (254 nm).
    - Endpoint: Disappearance of the starting material spot (

) and appearance of a lower

      product spot (more polar due to hydrazine group).

Step 3: Workup & Purification[3][4]

- Crystallization: Remove the heat source and allow the reaction mixture to cool slowly to room temperature. Then, place the flask in an ice-water bath (0–5°C) for 30 minutes to

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maximize precipitation.

  - Product Form: The product typically crystallizes as bright yellow or orange needles/powder.

- Filtration: Filter the solid using a Buchner funnel under vacuum.
- Washing:
  - Wash the filter cake with 5 mL of cold Ethanol to remove unreacted hydrazine and organic impurities.
  - Wash with 10 mL of cold Deionized Water to remove any inorganic salts (hydrazine hydrochloride).
- Drying: Dry the solid in a vacuum oven at 40–50°C for 6 hours or until constant weight is achieved.

Characterization & Validation

The synthesized compound must meet the following specifications to be considered valid for downstream applications.

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Parameter	Specification	Notes
Appearance	Yellow to Orange Solid	Typical for nitro-substituted pyridines.
Melting Point	167 – 168 °C	Recrystallized from Ethanol [1]. [3]
Yield	85 – 95%	High efficiency due to strong activation by 3- .
H NMR	(DMSO- , 400 MHz)	2.25 (s, 3H,), 8.0-8.5 (m, 2H, Ar-H), 9.0 (br s, NH).
Mass Spec	[M+H] = 169.15	Consistent with formula .

Structural Confirmation Logic:

- Proton NMR: Look for the disappearance of the downfield shift associated with the chlorine substituent and the appearance of broad hydrazine NH signals (often exchangeable with).
- Shift in MP: The starting material (Chloropyridine) typically melts lower than the hydrazine derivative. A sharp MP at 167-168°C confirms high purity.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Low Yield / No Precipitate	Product too soluble in hot ethanol.	Concentrate the reaction mixture by 50% via rotary evaporation before cooling.
Oiling Out	Impurities or wet solvent.	Re-dissolve in minimum hot ethanol and scratch the glass to induce crystallization.
Dark/Tarred Product	Overheating or oxidation.	Ensure nitrogen atmosphere is used. Do not exceed 85°C.
Starting Material Remains	Insufficient Nucleophile.	Add an additional 1.0 equiv of Hydrazine Hydrate and extend reflux by 1 hour.

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